

Application Notes and Protocols: 2-Benzylcyclohexanone in the Fragrance and Flavor Industry

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Compound of Interest

Compound Name: 2-Benzylcyclohexanone

Cat. No.: B1266569

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Introduction

2-Benzylcyclohexanone (CAS No. 946-33-8) is a cyclic ketone with a molecular formula of $C_{13}H_{16}O$.^{[1][2][3][4][5]} It is a colorless to pale yellow liquid at room temperature, recognized for its potential applications in the fragrance industry due to its characteristic aromatic properties.^[1] This document provides detailed application notes and experimental protocols for the evaluation of **2-Benzylcyclohexanone** as a fragrance and potential flavor ingredient. Due to the limited publicly available data on its specific sensory profile and performance, this guide combines known physicochemical properties with generalized industry-standard protocols for the assessment of new fragrance materials.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Benzylcyclohexanone** is presented in Table 1. This data is essential for formulation, stability, and safety considerations.

Table 1: Physicochemical Properties of **2-Benzylcyclohexanone**

Property	Value	References
Molecular Formula	C ₁₃ H ₁₆ O	[1][2][3][4][5]
Molecular Weight	188.27 g/mol	[1][2]
CAS Number	946-33-8	[1][2][4][5]
Appearance	Colorless to pale yellow liquid	[1]
Melting Point	28-30 °C	[1][5]
Boiling Point	103-105 °C at 0.2 mmHg	[1][2][5]
Density	1.024 g/mL at 25 °C	[1][2][5]
Refractive Index	n ₂₀ /D 1.536 (lit.)	[2]
Flash Point	>230 °F (>110 °C)	[5]

Sensory Profile (Postulated)

While detailed sensory data for **2-Benzylcyclohexanone** is not widely published, its chemical structure as a 2-substituted cyclohexanone derivative suggests a complex odor profile.[2] The presence of the benzyl group typically imparts sweet, floral, and slightly balsamic notes. The cyclohexanone ring may contribute woody, camphoraceous, or minty facets, as seen in related molecules. Therefore, **2-Benzylcyclohexanone** is postulated to have a multifaceted aroma that could be described as having floral, woody, and warm-spicy characteristics. Its flavor profile is currently undetermined, and its suitability for flavor applications would require further investigation and regulatory approval.

Experimental Protocols

The following protocols are generalized methods for the comprehensive evaluation of a new fragrance ingredient like **2-Benzylcyclohexanone**.

Protocol 1: Olfactory Profile and Odor Threshold Determination by Gas Chromatography-Olfactometry (GC-O)

Objective: To identify the characteristic odor notes of **2-Benzylcyclohexanone** and to determine its odor detection threshold.

Materials:

- **2-Benzylcyclohexanone** ($\geq 97\%$ purity)
- Ethanol (odor-free)
- Gas chromatograph with a flame ionization detector (FID) and an olfactometry port
- Appropriate GC column (e.g., nonpolar DB-5 or polar DB-Wax)
- Trained sensory panelists (n=5-10)

Methodology:

- Sample Preparation: Prepare a serial dilution of **2-Benzylcyclohexanone** in ethanol, ranging from 1% down to 0.0001% (w/w).
- GC-O Analysis:
 - Inject a standardized volume of each dilution onto the GC column.
 - The column effluent is split between the FID and the olfactometry port.
 - Panelists sniff the effluent from the olfactometry port and record the time, intensity, and description of any detected odor.
- Data Analysis:
 - Correlate the retention time of the **2-Benzylcyclohexanone** peak with the panelists' responses.
 - Compile the odor descriptors to build a comprehensive olfactory profile.
 - The odor detection threshold is determined as the lowest concentration at which a majority of the panelists can reliably detect the substance.

Protocol 2: Sensory Evaluation in a Fragrance Composition

Objective: To evaluate the performance and characteristics of **2-Benzylcyclohexanone** in a model fragrance formulation.

Materials:

- **2-Benzylcyclohexanone**
- A simple fragrance base (e.g., a blend of hedione, galaxolide, and isoeugenol)
- Ethanol (perfumer's grade)
- Glass beakers, pipettes, and smelling strips
- Trained sensory panel

Methodology:

- Formulation: Prepare two versions of the fragrance base: one as a control and one with the addition of **2-Benzylcyclohexanone** at a predetermined concentration (e.g., 1%, 5%).
- Evaluation:
 - Dip smelling strips into each formulation and allow the ethanol to evaporate for a few seconds.
 - Present the coded smelling strips to the panelists in a randomized order.
 - Panelists evaluate the fragrance at different time points (top note, middle note, base note) and provide descriptive analysis and preference ratings.
- Data Analysis: Statistically analyze the descriptive and preference data to determine the impact of **2-Benzylcyclohexanone** on the overall fragrance profile.

Protocol 3: Stability Testing in a Consumer Product Base

Objective: To assess the stability of **2-Benzylcyclohexanone** in a representative consumer product formulation under accelerated aging conditions.

Materials:

- **2-Benzylcyclohexanone**
- Unfragranced consumer product base (e.g., lotion, soap, shampoo)
- Control and test samples of the fragranced product
- Stability ovens (e.g., at 40°C and 50°C)
- UV light exposure chamber
- Refrigerator (4°C)

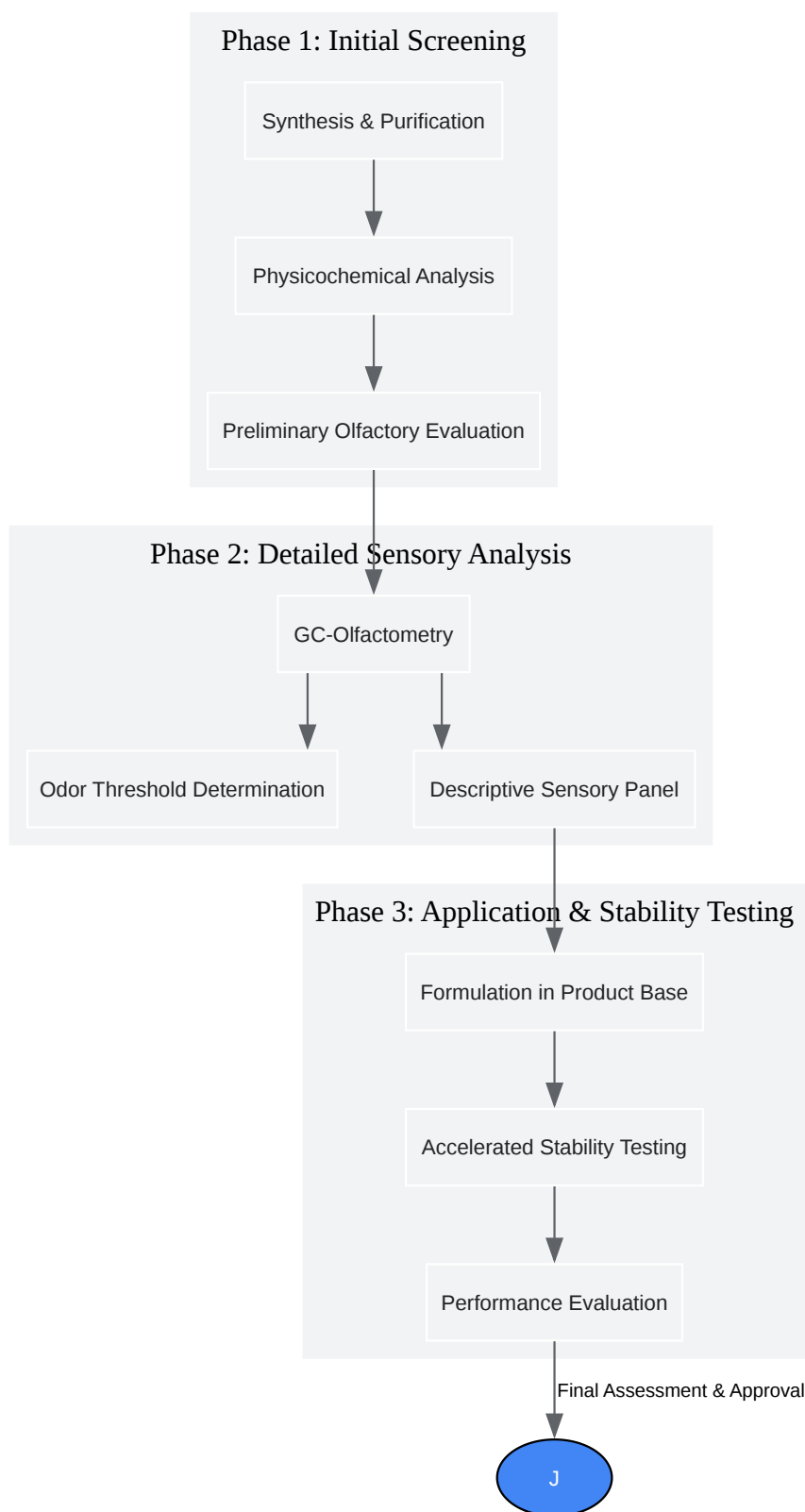
Methodology:

- Sample Preparation: Incorporate **2-Benzylcyclohexanone** into the product base at a typical usage level (e.g., 0.5%). Prepare a control sample without the fragrance.
- Accelerated Aging: Store the samples under various conditions:
 - Elevated temperatures (40°C, 50°C) for up to 12 weeks.
 - UV light exposure for a specified duration.
 - Freeze-thaw cycles (e.g., 24 hours at 4°C followed by 24 hours at room temperature, repeated).
- Evaluation: At regular intervals (e.g., 1, 2, 4, 8, 12 weeks), evaluate the samples for any changes in color, viscosity, pH, and odor profile compared to the control and a sample stored at room temperature.

- Data Analysis: Document any significant changes to determine the stability of **2-Benzylcyclohexanone** in the tested product base.

Visualizations

Experimental Workflow for Fragrance Ingredient Evaluation



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Caption: Experimental workflow for evaluating a new fragrance ingredient.

General Olfactory Signaling Pathway



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Caption: General olfactory signal transduction cascade.

Conclusion

2-Benzylcyclohexanone is a promising aromatic ketone for the fragrance industry. While specific sensory and performance data are limited, the provided protocols offer a robust framework for its evaluation. Further research, particularly in the areas of detailed sensory profiling, stability in various consumer product bases, and safety assessments, will be crucial for its successful application in commercial fragrance and potentially flavor formulations.

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References

- 1. Buy 2-Benzylcyclohexanone | 946-33-8 [smolecule.com]
- 2. 2-Benzylcyclohexanone = 97 946-33-8 [sigmaaldrich.com]
- 3. 2-Benzylcyclohexanone [webbook.nist.gov]
- 4. 2-Benzylcyclohexanone, 97% | Fisher Scientific [fishersci.ca]
- 5. 2-Benzylcyclohexanone | C₁₃H₁₆O - BuyersGuideChem [buyersguidechem.com]
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